

Thermal Stability of 2,4-Diaminophenoxyethanol Salts: A Technical Guide

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Compound of Interest

Compound Name: **2,4-Diaminophenoxyethanol**

Cat. No.: **B1213692**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current state of knowledge regarding the thermal stability of **2,4-Diaminophenoxyethanol** and its common salts, primarily the dihydrochloride and sulfate forms. This document is intended for researchers, scientists, and professionals in drug development and cosmetic science who utilize or are investigating this compound. The information compiled herein is based on publicly available data from scientific literature, regulatory assessments, and patents.

Introduction

2,4-Diaminophenoxyethanol is an aromatic amine used as a coupler in oxidative hair dye formulations.^[1] It is typically supplied as a dihydrochloride or sulfate salt to enhance its stability and solubility in aqueous formulations. Understanding the thermal stability of these salts is critical for ensuring product safety, defining storage conditions, and predicting shelf-life. Thermal analysis techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are essential tools for characterizing the thermal properties of these compounds.

Physicochemical and Thermal Properties

The thermal stability of **2,4-Diaminophenoxyethanol** salts is a key parameter for their handling and application. While detailed thermal analysis data is not extensively available in

the public domain, key physicochemical properties have been reported, particularly for the dihydrochloride salt.

Summary of Quantitative Data

The following table summarizes the available quantitative data on the thermal and related physicochemical properties of **2,4-Diaminophenoxyethanol** and its salts.

Parameter	2,4-Diaminophenoxyethanol (Free Base)	2,4-Diaminophenoxyethanol Dihydrochloride	2,4-Diaminophenoxyethanol Sulfate
Melting Point	Not Reported	242.5 °C	Not Reported
Flash Point	215.5 °C	Not Reported	Not Reported
Self-Ignition Temp.	Not Reported	No self-ignition temperature	Not Reported
Water Solubility	Not Reported	425 ± 7 g/L (at 20°C)	Not Reported
Log P (octanol/water)	Not Reported	0.99 (at 20°C)	-0.612
Solution Stability	Air sensitive	Stable in aqueous solution for 6h at RT and 9 days at 4°C; Stable in DMSO for 4h at RT	No data reported

Data sourced from the Scientific Committee on Consumer Safety (SCCS) opinions.

It is important to note that the Scientific Committee on Consumer Safety (SCCS) has stated that no data is reported on the physico-chemical characterisation and properties of **2,4-diaminophenoxyethanol** sulphate.

Experimental Protocols

While specific experimental protocols for the thermal analysis of **2,4-Diaminophenoxyethanol** salts are not detailed in the available literature, the following sections describe standardized

methodologies for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) applicable to organic salts of this nature.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This technique is used to determine the thermal stability and decomposition profile of a substance.

Objective: To determine the onset temperature of decomposition and the mass loss profile of the **2,4-Diaminophenoxyethanol** salt as a function of temperature.

Instrumentation:

- Thermogravimetric Analyzer (e.g., Mettler Toledo TGA/DSC 3+, TA Instruments Q500)
- Analytical balance (± 0.01 mg)
- Alumina or platinum crucibles
- High-purity nitrogen gas supply

Procedure:

- Sample Preparation: Ensure the sample is a fine, homogeneous powder. Accurately weigh 5-10 mg of the **2,4-Diaminophenoxyethanol** salt into a tared TGA crucible.
- Instrument Setup: Place the crucible in the TGA instrument's autosampler or manually on the balance hanger.
- Atmosphere: Purge the furnace with high-purity nitrogen at a flow rate of 20-50 mL/min to maintain an inert atmosphere.
- Thermal Program:
 - Equilibrate the sample at 30 °C for 5 minutes.
 - Ramp the temperature from 30 °C to 600 °C at a constant heating rate of 10 °C/min.

- Data Analysis: Record the mass loss as a function of temperature. Determine the onset of decomposition (Tonset) from the resulting TGA curve. The derivative of the TGA curve (DTG) can be used to identify the temperatures of maximum decomposition rates.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine thermal transitions such as melting, crystallization, and glass transitions.

Objective: To determine the melting point and enthalpy of fusion of the **2,4-Diaminophenoxyethanol** salt.

Instrumentation:

- Differential Scanning Calorimeter (e.g., Mettler Toledo DSC3+, TA Instruments Q2000)
- Hermetically sealed aluminum or gold-plated steel pans
- High-purity nitrogen gas supply

Procedure:

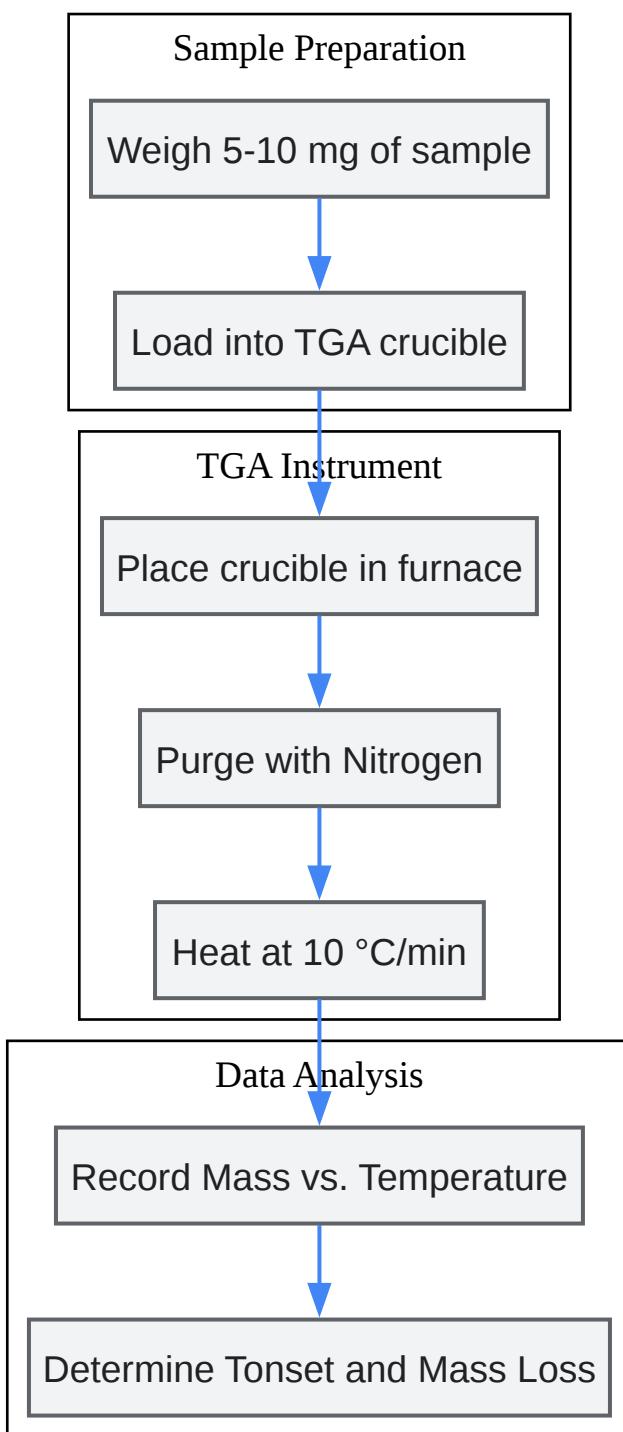
- Sample Preparation: Accurately weigh 2-5 mg of the **2,4-Diaminophenoxyethanol** salt into a DSC pan. Hermetically seal the pan to prevent sublimation or decomposition before melting.
- Instrument Setup: Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
- Atmosphere: Purge the DSC cell with high-purity nitrogen at a flow rate of 20-50 mL/min.
- Thermal Program:
 - Equilibrate the sample at a temperature at least 20 °C below the expected melting point.
 - Ramp the temperature at a controlled rate (e.g., 5-10 °C/min) to a temperature at least 20 °C above the completion of the melting transition.

- Data Analysis: The melting point is determined as the onset or peak temperature of the endothermic event on the DSC thermogram. The enthalpy of fusion (ΔH_{fus}) is calculated by integrating the area of the melting peak.

Visualizations

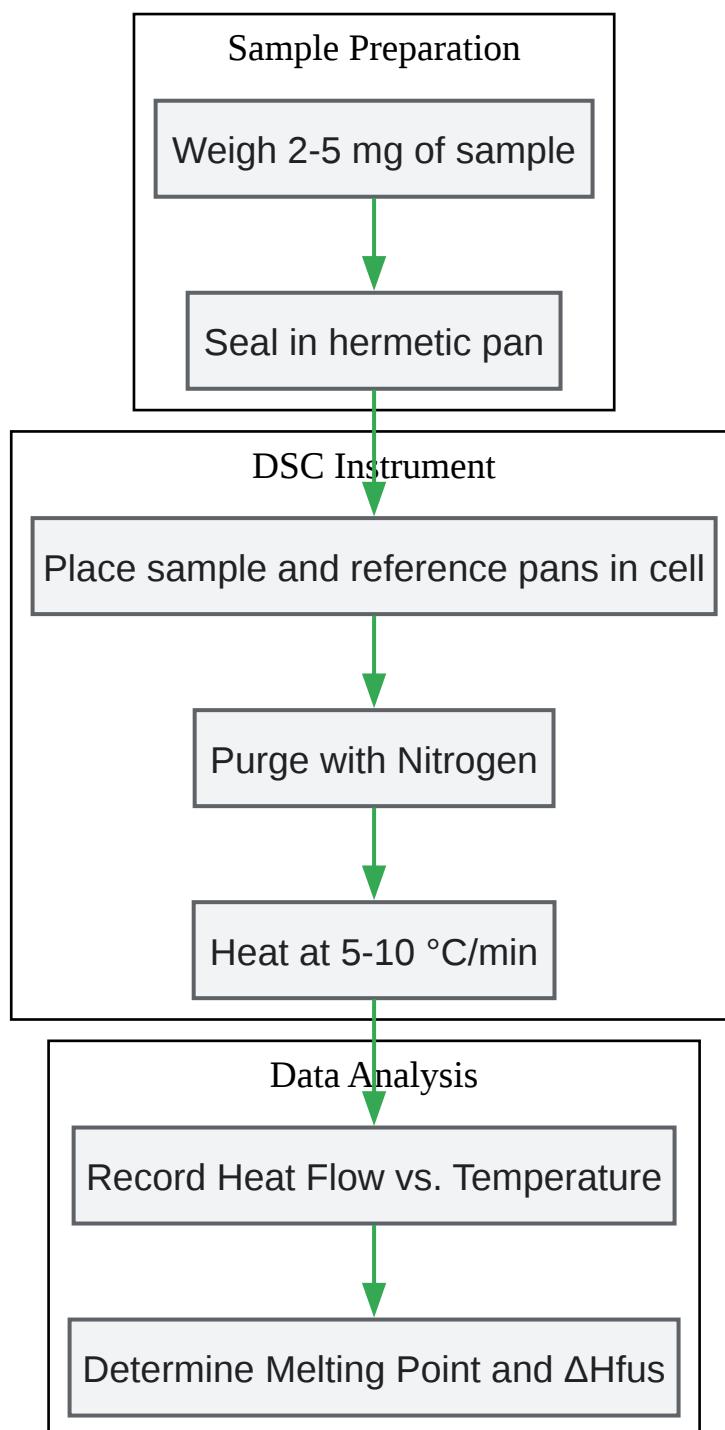
Experimental Workflows

The following diagrams illustrate the typical workflows for the thermal analysis experiments described above.



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Caption: Workflow for Thermogravimetric Analysis (TGA).

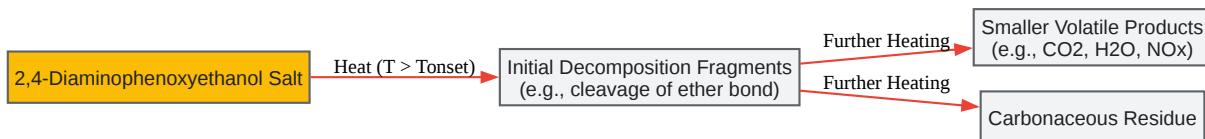


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Caption: Workflow for Differential Scanning Calorimetry (DSC).

Thermal Decomposition Pathway

The precise thermal decomposition products of **2,4-Diaminophenoxyethanol** are not well-documented in the literature. However, based on the thermal degradation of similar aromatic amines and diamines, a hypothetical decomposition pathway can be proposed. The initial decomposition is likely to involve the cleavage of the ether linkage or the amino groups from the aromatic ring.



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Caption: Hypothesized Thermal Decomposition Pathway.

Conclusion

The thermal stability of **2,4-Diaminophenoxyethanol** dihydrochloride is characterized by a high melting point of 242.5 °C, indicating good thermal stability in the solid state. However, there is a notable lack of publicly available data regarding its detailed thermal decomposition profile from techniques like TGA, as well as for its sulfate salt. For professionals working with these compounds, it is recommended to conduct in-house thermal analysis following the standardized protocols outlined in this guide to ensure safe handling and to establish appropriate storage and formulation conditions. Further research is warranted to fully characterize the thermal decomposition products and kinetics of these widely used cosmetic ingredients.

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References

- 1. scribd.com [scribd.com]
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